

# 4-Fluoro-2-methylbenzonitrile molecular structure and weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-Fluoro-2-methylbenzonitrile

Cat. No.: B118529

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An In-depth Technical Guide to **4-Fluoro-2-methylbenzonitrile**

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**4-Fluoro-2-methylbenzonitrile**, also known as 2-cyano-5-fluorotoluene, is a fluorinated aromatic compound with significant applications in various fields of chemical synthesis.<sup>[1]</sup> Its unique structure, featuring a nitrile group, a methyl group, and a fluorine atom on a benzene ring, makes it a versatile building block and a key intermediate in the synthesis of pharmaceuticals, agrochemicals, and advanced materials.<sup>[2][3][4]</sup> This guide provides a comprehensive overview of its molecular structure, physicochemical properties, synthesis protocols, and key applications.

## Molecular and Physicochemical Properties

**4-Fluoro-2-methylbenzonitrile** is a white to light yellow crystalline powder at room temperature.<sup>[2][5]</sup> The fluorine substitution enhances the molecule's reactivity and stability, making it a valuable component in drug discovery and material science.<sup>[2]</sup> For instance, the presence of the methyl group has been shown to enhance the thermal stability of molecules synthesized from this compound.<sup>[1]</sup>

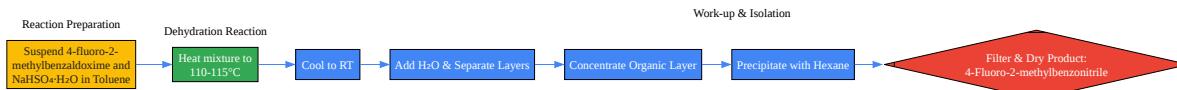
## Quantitative Data Summary

The key identifiers and physicochemical properties of **4-Fluoro-2-methylbenzonitrile** are summarized in the table below for easy reference and comparison.

Property	Value	Reference(s)
Molecular Formula	C <sub>8</sub> H <sub>6</sub> FN	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a>
Molecular Weight	135.14 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[6]</a>
CAS Number	147754-12-9	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Appearance	White to almost white powder/crystals	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a>
Melting Point	69 - 74 °C	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[7]</a>
Boiling Point	214.6 °C (at 760 mmHg)	<a href="#">[5]</a> <a href="#">[7]</a>
Density	1.11 g/cm <sup>3</sup>	<a href="#">[5]</a> <a href="#">[7]</a>
InChI Key	BBJXUIUJKPOZLV-UHFFFAOYSA-N	<a href="#">[3]</a>
SMILES String	Cc1cc(F)ccc1C#N	<a href="#">[3]</a>
Purity	≥97%	<a href="#">[1]</a>

## Molecular Structure

The structure of **4-Fluoro-2-methylbenzonitrile** consists of a central benzene ring. A methyl group (-CH<sub>3</sub>) is attached at position 2, a cyano group (-C≡N) at position 1, and a fluorine atom (-F) at position 4. This substitution pattern is critical to its chemical reactivity, particularly its utility in nucleophilic aromatic substitution reactions.[\[1\]](#)[\[2\]](#)

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- To cite this document: BenchChem. [4-Fluoro-2-methylbenzonitrile molecular structure and weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b118529#4-fluoro-2-methylbenzonitrile-molecular-structure-and-weight]

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